

Application Note: Performing a Cell Aggregation Assay with Avian Cadherin

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Compound of Interest

Compound Name: Cadherin Peptide, avian

Cat. No.: B144288

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Introduction

Avian cadherins, a class of calcium-dependent cell-cell adhesion molecules, play a pivotal role in embryonic development, tissue morphogenesis, and maintenance of tissue integrity. The homophilic binding of cadherins on adjacent cells is a fundamental process that drives cell sorting and aggregation. A cell aggregation assay is a robust and straightforward method to investigate these homophilic interactions. This application note provides a detailed protocol for performing a cell aggregation assay using cells expressing avian cadherin, methods for quantification, and insights into the associated signaling pathways.

This assay is critical for researchers in developmental biology, cancer biology, and regenerative medicine to functionally characterize avian cadherin variants, screen for modulators of cell adhesion, and understand the mechanisms underlying tissue organization.

Signaling Pathway: Wnt/ β -catenin Regulation of Avian Cadherin

Avian cadherin expression can be regulated by the canonical Wnt/ β -catenin signaling pathway. Activation of this pathway leads to the stabilization and nuclear translocation of β -catenin, which then acts as a transcriptional co-activator to upregulate the expression of target genes, including those encoding for cadherins like Cadherin-7 and Cadherin-11 in avian neural crest

cells.^[1] This regulation is crucial for processes such as neural crest cell delamination and migration during embryonic development.

Caption: Wnt/ β -catenin signaling pathway leading to avian cadherin expression and cell aggregation.

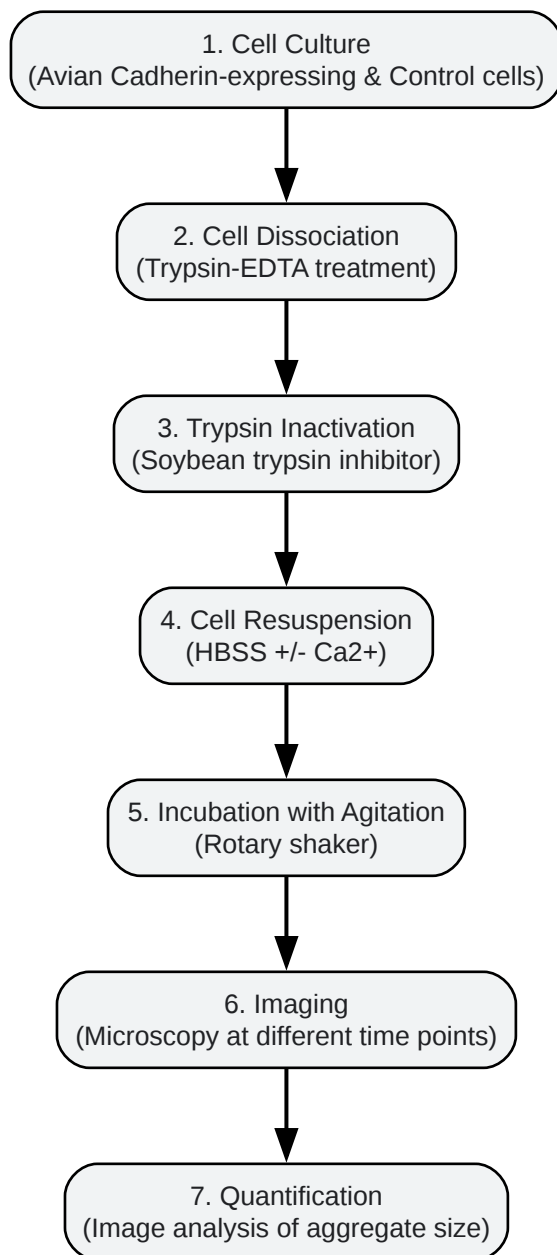
Experimental Protocols

This section provides a detailed methodology for a cell-based aggregation assay. The protocol is designed for a cell line (e.g., L-cells or CHO cells) engineered to express a specific avian cadherin.

Materials

- Cells expressing avian cadherin
- Control cells (parental cell line lacking avian cadherin expression)
- Complete culture medium (e.g., DMEM with 10% FBS)
- Phosphate-Buffered Saline (PBS), Ca^{2+} / Mg^{2+} -free
- Trypsin-EDTA solution (0.25%)
- Soybean trypsin inhibitor
- Hanks' Balanced Salt Solution (HBSS) with and without Ca^{2+}
- Bovine Serum Albumin (BSA)
- 24-well suspension culture plates
- Rotary shaker
- Microscope with camera
- Image analysis software (e.g., ImageJ)

Experimental Workflow



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References

- 1. Regulation of cadherin expression in the chicken neural crest by the Wnt/ β -catenin signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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